Physical properties of Halostachine (melting point, boiling point, solubility)

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Compound of Interest

Compound Name:	*2-(Methylamino)benzeneethanol*
CAS No.:	*106899-00-7*
Cat. No.:	*B2571882*

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An In-Depth Technical Guide to the Physical Properties of Halostachine

Introduction

Halostachine, chemically known as N-methylphenylethanolamine, is a naturally occurring alkaloid first isolated from the Eurasian shrub Halostachys caspica.[1][2] Structurally, it is a β-hydroxy-phenethylamine, placing it in the same family as endogenous neurotransmitters and other well-known biogenic amines like phenylethanolamine and ephedrine.[1][3] Its presence in various plants and its structural similarity to adrenergic compounds have made it a subject of interest in pharmacology and natural product chemistry.[4]

A critical aspect of Halostachine's chemical identity is the presence of a chiral center at the benzylic carbon bearing the hydroxyl group. This gives rise to two distinct enantiomers, (R)- and (S)-Halostachine, as well as a racemic mixture of the two.[2][3] The naturally occurring form is the levorotatory (R)-(-)-enantiomer.[2][3] As will be detailed in this guide, the specific stereochemical form of a sample—whether it is a pure enantiomer or a racemate—has a profound impact on its physical properties, a crucial consideration for researchers in synthesis, pharmacology, and drug development. This guide provides a comprehensive overview of the

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core physical properties of Halostachine, grounded in available scientific data, and offers practical insights into their determination.

Core Physicochemical Identifiers

A precise understanding of a compound begins with its fundamental identifiers. Halostachine is a colorless solid in its pure form.[2][5] The table below summarizes its key chemical information.

Identifier	Value	Source(s)
IUPAC Name	2-(Methylamino)-1-phenylethanol	[1][6]
Other Names	N-methylphenylethanolamine, MPEOA	[5][6]
CAS Number	495-42-1 (for the natural (R)-enantiomer)	[1]
Molecular Formula	$C_9H_{13}NO$	[1][7]
Molar Mass	151.21 g/mol	[1][7]

Melting Point Analysis

The melting point is a fundamental physical property that serves as a primary indicator of a substance's purity and identity. For Halostachine, this property is particularly informative due to the significant variations observed between its different stereoisomeric forms and its salts.

From an experimental standpoint, these differences are mechanistically significant. Pure enantiomers often pack into a crystal lattice with a specific efficiency. A racemic mixture, however, can crystallize in one of three ways: as a conglomerate (a simple mixture of separate R and S crystals), a racemic compound (where R and S molecules are ordered in a 1:1 ratio within the same crystal lattice), or a pseudoracemate. Racemic compounds often form a distinct, more stable crystal lattice, resulting in a melting point that can be higher or lower than that of the pure enantiomers.[2] In the case of Halostachine, the racemate possesses a significantly higher melting point, suggesting it forms a well-ordered racemic compound.[2][6]

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Furthermore, converting the freebase into a hydrochloride salt introduces strong ionic interactions within the crystal lattice. These ionic bonds require substantially more energy to overcome than the intermolecular forces (like hydrogen bonding and van der Waals forces) present in the freebase, leading to a marked increase in the melting point.[2][8]

The following table summarizes the reported melting point data for various forms of Halostachine:

Form of Halostachine	Melting Point (°C)	Source(s)
(R)- or (S)- Enantiomer	43 - 45 °C	[1][2][3]
Racemic Mixture	75 - 76 °C	[2][6]
(R)- Enantiomer HCl Salt	113 - 114 °C	[2]
Racemic HCl Salt	103 - 104 °C / 106 - 107 °C	[2][8]

Boiling Point Characterization

Experimentally determined boiling point data for Halostachine freebase is not extensively reported in the literature. One source lists a boiling point of 244.1°C at 760 mmHg for "Halostachine HCl".[8] However, this value should be interpreted with caution. Amine hydrochloride salts are ionic compounds that typically decompose at high temperatures rather than boiling. It is more probable that this reported value pertains to the freebase form of the compound.

The molecular structure of Halostachine—with its polar hydroxyl (-OH) and secondary amine (-NH-) groups—allows for significant intermolecular hydrogen bonding. This, combined with its molecular weight, suggests a relatively high boiling point. For purification purposes, vacuum distillation would be the preferred method to avoid thermal decomposition that can occur at atmospheric pressure.

Solubility Profile

The solubility of Halostachine is governed by its molecular structure, which contains both polar and non-polar regions. The presence of the hydroxyl and amine functional groups makes the

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molecule capable of acting as both a hydrogen bond donor and acceptor, conferring solubility in polar protic solvents.

- Aqueous Solubility: Halostachine is described as soluble in water.[5] A predicted water solubility value is 19.1 g/L.[9] Its basic nature (pKa of the conjugate acid is ~9.3-9.4) means its solubility is pH-dependent; it will be significantly more soluble in acidic aqueous solutions due to the formation of the protonated and highly polar ammonium salt.[2][9]

- Organic Solvent Solubility: The phenyl ring provides non-polar character, allowing for solubility in various organic solvents. As a weak base, it readily forms salts with acids.[2][5] The hydrochloride salt form is noted to be soluble in water and alcohol solvents, which is expected as the ionic salt can engage in strong ion-dipole interactions with polar solvents.[8]

Based on its structure and available data, the following qualitative solubility profile can be inferred:

Solvent Class	Example Solvents	Expected Solubility of Freebase	Rationale
Polar Protic	Water, Ethanol, Methanol	Soluble	Hydrogen bonding with -OH and -NH groups.
Polar Aprotic	DMSO, DMF	Soluble	Polarity is sufficient to dissolve the molecule.
Chlorinated	Chloroform, Dichloromethane	Moderately Soluble	Interaction with the phenyl ring and some polar character.
Non-Polar	Hexane, Ether	Sparingly Soluble to Insoluble	The polar functional groups limit solubility in highly non-polar media.

Experimental Protocol: Melting Point Determination via Capillary Method

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The determination of a melting point range is a foundational technique for assessing the purity of a crystalline solid like Halostachine. The capillary method, using a digital melting point apparatus, is a precise and reproducible standard.

Methodology:

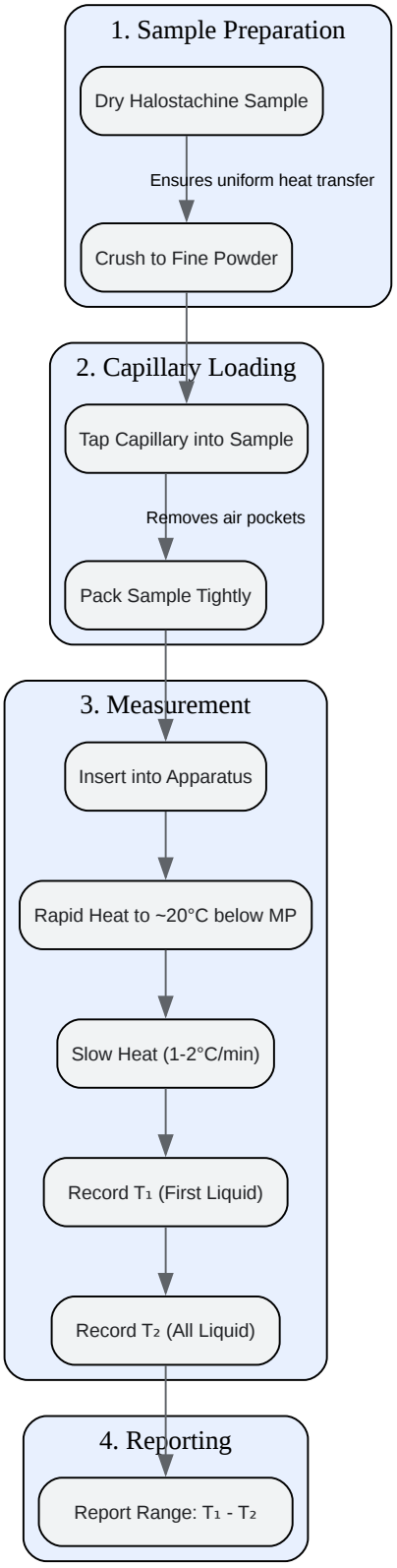
- Sample Preparation:
  - Ensure the Halostachine sample is completely dry, as residual solvent will depress the melting point.
  - Place a small amount of the crystalline sample onto a watch glass.
  - Using a spatula, crush the sample into a fine, uniform powder. This ensures efficient and even heat transfer within the capillary tube.
- Capillary Tube Loading:
  - Tap the open end of a capillary tube (sealed at one end) into the powdered sample. A small amount of sample (2-3 mm in height) should enter the tube.
  - Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the bottom. A densely packed sample prevents air pockets and leads to a more accurate reading.
- Apparatus Setup:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Set a preliminary, rapid heating ramp (e.g., 10-15°C/min) to quickly approach the expected melting point. Use a known literature value for the specific form (enantiomer vs. racemate) as a guide.
- Melting Point Measurement:
  - Once the temperature is within 20°C of the expected melting point, reduce the heating rate to a slow ramp (1-2°C/min). A slow rate is critical for allowing the system to remain in thermal equilibrium, ensuring an accurate reading.

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- Observe the sample through the magnified viewing window.
- Record the temperature at which the first drop of liquid appears (T_1).
- Record the temperature at which the entire sample has completely melted into a clear liquid (T_2).
- The melting point is reported as the range T_1 - T_2. A pure compound will exhibit a sharp melting range of 1-2°C. Impurities will typically cause a depression and broadening of this range.

- Post-Analysis:
  - Allow the apparatus to cool before performing subsequent measurements.
  - Dispose of the used capillary tube in a designated glass waste container.

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